

# Technical Guide: 3-Ethylpentan-2-one (CAS 6137-03-7)

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## Compound of Interest

Compound Name: 3-Ethylpentan-2-one

Cat. No.: B1293596

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This document provides a comprehensive technical overview of **3-Ethylpentan-2-one** (CAS 6137-03-7), summarizing its chemical properties, synthesis methodologies, known hazards, and applications. The information is intended for professionals in research and development who require detailed data on this compound.

## Chemical Identification and Properties

**3-Ethylpentan-2-one** is a ketone with the molecular formula  $C_7H_{14}O$ .<sup>[1]</sup> It is characterized by a five-carbon pentanone backbone with an ethyl group substituted at the third carbon position.<sup>[1]</sup> It is also known by several synonyms, including 3-Ethyl-2-pentanone, 3-Acetylpentane, and Methyl(1-ethylpropyl) ketone.<sup>[2][3]</sup> This compound is a colorless liquid with a characteristic sweet or fruity odor.<sup>[1]</sup> It is soluble in organic solvents but has limited solubility in water.<sup>[1][4]</sup>

## Physicochemical Data

The following table summarizes the key physical and chemical properties of **3-Ethylpentan-2-one**.

Property	Value	Source(s)
Molecular Formula	C <sub>7</sub> H <sub>14</sub> O	[1][3][4]
Molecular Weight	114.19 g/mol	[3][4][5]
IUPAC Name	3-ethylpentan-2-one	[5]
Appearance	Colorless liquid	[1][5]
Density	0.806 - 0.814 g/cm <sup>3</sup> at 25 °C	[2][4][6]
Boiling Point	137.8 - 138.8 °C at 760 mmHg	[2][4][7]
Melting Point	-46.2 °C (estimate)	[4][7]
Flash Point	31 °C (88 °F)	[2][6][8]
Water Solubility	4057 mg/L at 25 °C (estimate)	[8]
logP (o/w)	1.840 (estimate)	[8]
Refractive Index	1.401 - 1.405	[4][6][7]
Vapor Pressure	6.62 mmHg at 25 °C (estimate)	[8]

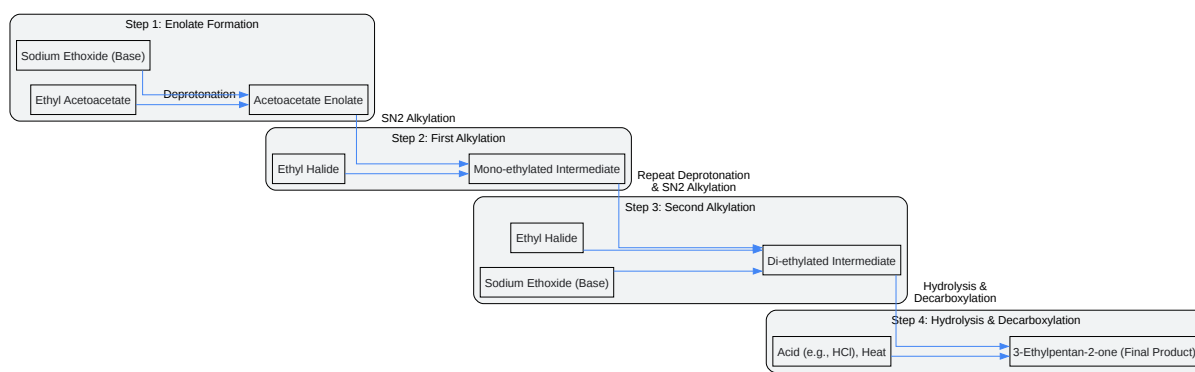
## Synthesis and Manufacturing

While detailed, step-by-step experimental protocols for the synthesis of **3-Ethylpentan-2-one** are not readily available in the public literature, several established organic chemistry routes are applicable for its preparation. These methods include the alkylation of enolates and condensation reactions.

### Acetoacetic Ester Synthesis Route

A plausible and common method for preparing  $\alpha$ -substituted ketones is the acetoacetic ester synthesis. This route involves the alkylation of ethyl acetoacetate. The process begins with the deprotonation of ethyl acetoacetate to form a nucleophilic enolate, followed by two successive alkylation steps with ethyl halides to introduce the two ethyl groups at the alpha position. The final step involves hydrolysis and decarboxylation under acidic conditions to yield the target ketone, 3-ethyl-2-pentanone.

A logical workflow for this synthesis is depicted in the diagram below.



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Fig 1. Acetoacetic Ester Synthesis Workflow.

## Other Mentioned Synthetic Routes

Alternative methods cited in chemical literature for the preparation of **3-Ethylpentan-2-one** include:

- Aldol Condensation: A reaction between acetone and ethyl aldehyde could potentially yield the target compound after subsequent steps.[4]
- Hydrogenolysis: The compound can be prepared via the hydrogenolysis of ethyl acetate and isoamyl acetate in the presence of a catalyst, followed by distillation.[8]

## Hazards and Toxicology

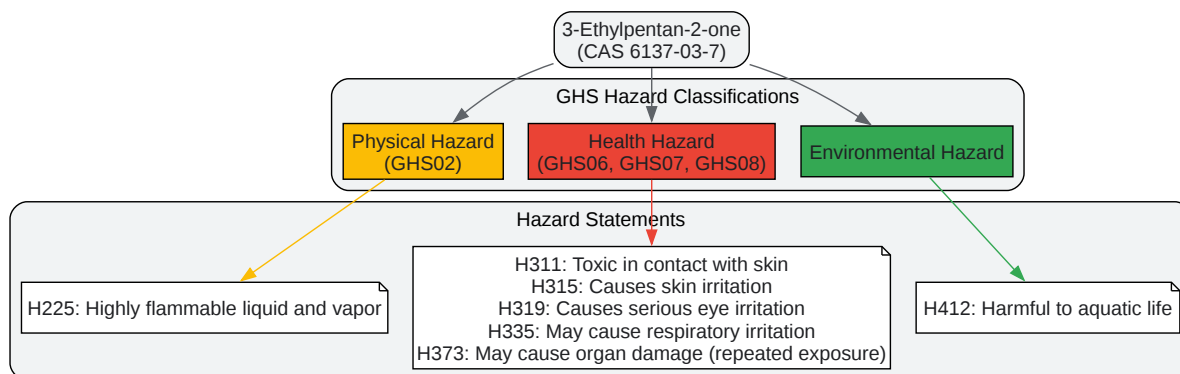
**3-Ethylpentan-2-one** is a flammable liquid and presents several health hazards upon exposure.[1] Vapors may cause irritation to the eyes, skin, and respiratory system.[8] It is classified as toxic in contact with skin and may cause damage to organs through prolonged or repeated exposure.[9] It is also considered harmful to aquatic life with long-lasting effects.[9]

## GHS Hazard Classification

The following table summarizes the known GHS hazard classifications for **3-Ethylpentan-2-one**. Note that specific quantitative toxicity data, such as LD50 or LC50 values, for CAS 6137-03-7 are not consistently reported in the reviewed literature.

Hazard Class	GHS Pictogram	Signal Word	Hazard Statement	Source(s)
Flammable Liquids	GHS02 (Flame)	Danger	H225: Highly flammable liquid and vapor	[10]
Acute Toxicity, Dermal	GHS06 (Skull and Crossbones)	Danger	H311: Toxic in contact with skin	[9]
Acute Toxicity, Oral	GHS07 (Exclamation Mark)	Warning	H302: Harmful if swallowed	
Skin Corrosion/Irritation	GHS07 (Exclamation Mark)	Warning	H315: Causes skin irritation	
Serious Eye Damage/Irritation	GHS07 (Exclamation Mark)	Warning	H319: Causes serious eye irritation	
Specific Target Organ Toxicity (Single Exposure)	GHS07 (Exclamation Mark)	Warning	H335: May cause respiratory irritation	
Specific Target Organ Toxicity (Repeated Exposure)	GHS08 (Health Hazard)	Warning	H373: May cause damage to organs through prolonged or repeated exposure	[9]
Hazardous to the Aquatic Environment (Chronic)	None	-	H412: Harmful to aquatic life with long lasting effects	[9]

The logical relationship between the compound and its primary hazards is visualized below.



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Fig 2. GHS Hazard Relationship Diagram.

## Applications and Uses

Due to its properties as a polar solvent, **3-Ethylpentan-2-one** is utilized in various industrial applications.[8]

- Solvent: It is used as a solvent in the production of coatings, resins, adhesives, inks, and paints.[8]
- Cleaning Agent: It finds application in industrial cleaning agents and detergents.[8]
- Chemical Intermediate: It serves as a raw material and intermediate for the synthesis of other organic compounds, including pharmaceuticals, perfumes, and dyes.[8]

## Handling and Storage

Proper safety protocols must be observed when handling **3-Ethylpentan-2-one**.

- Handling: Use in a well-ventilated area and avoid contact with skin, eyes, and the respiratory system.[8] Personal protective equipment should be worn.
- Storage: The compound should be stored in a tightly sealed container in a dry, room-temperature environment.[5][7] It must be kept away from open flames, heat sources, and strong oxidizing agents.[8]

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